

Application Notes & Protocols: IR-895 Dye for In Vivo Imaging

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: IR-895
CAS No.: 34411-77-3
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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Foundational Principles: Leveraging the NIR-II Window with IR-895

The pursuit of high-fidelity in vivo imaging hinges on maximizing signal while minimizing noise. The second near-infrared (NIR-II) window, spanning 1000-1700 nm, represents a significant leap forward in optical imaging.^{[1][2]} Imaging within this spectral range offers profound advantages over the traditional visible (400-700 nm) and NIR-I (700-900 nm) windows.^{[3][4]} The primary benefits stem from the reduced interaction of long-wavelength photons with biological tissues.^[1] Specifically, NIR-II imaging provides:

- **Deeper Tissue Penetration:** Light scattering decreases as wavelength increases, allowing photons to travel further into tissue, enabling the visualization of deeper structures.^{[3][5]}
- **Higher Spatial Resolution:** Reduced scattering results in sharper images and the ability to resolve finer anatomical details.^{[5][6]}

- Improved Signal-to-Background Ratio (SBR): Tissue autofluorescence, a major source of background noise in the visible and NIR-I spectra, is substantially diminished in the NIR-II window.^{[5][6]} This leads to dramatically clearer images with higher contrast.

IR-895 is an organic small-molecule dye specifically designed to capitalize on these advantages. Its spectral characteristics place it squarely within the NIR-IIa sub-region, making it an excellent candidate for a variety of in vivo applications, from fundamental cancer biology research to preclinical evaluation of targeted therapeutics.^{[4][7]}

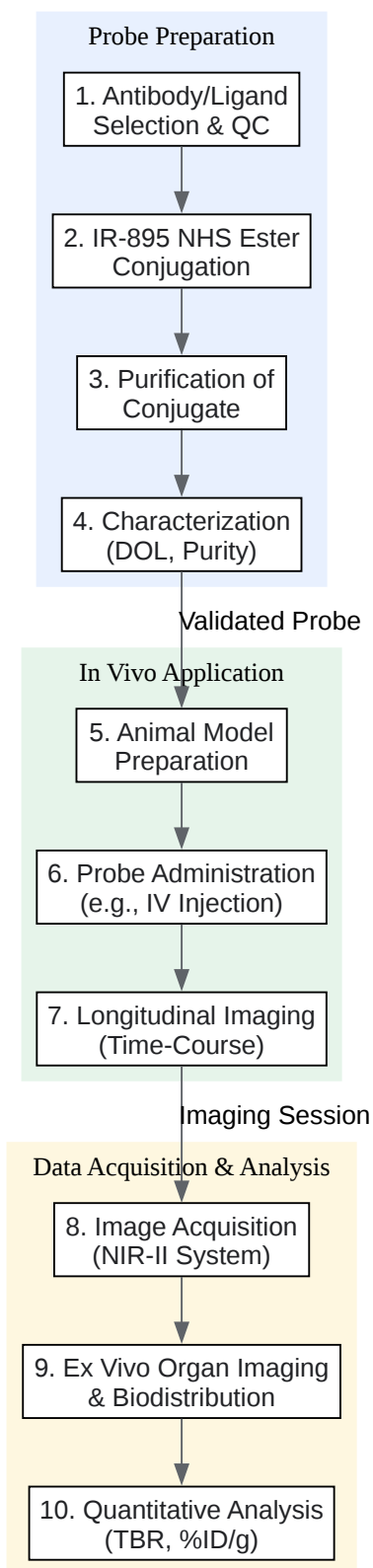
Physicochemical and Spectral Properties of IR-895

Understanding the fundamental properties of **IR-895** is critical for designing robust and reproducible imaging protocols. The following table summarizes its key characteristics.

Property	Value / Characteristic	Significance for In Vivo Imaging
Ex/Em Maxima (Typical)	~890 nm / ~1050+ nm	Positioned in the NIR-II window for deep penetration and low autofluorescence.[3][5][6]
Molecular Weight	Varies by derivative (e.g., NHS ester)	Low molecular weight generally contributes to favorable pharmacokinetics and clearance.[8]
Reactive Form	Commonly supplied as an NHS ester	Enables straightforward covalent conjugation to primary amines (e.g., lysine residues) on proteins and peptides.[9][10]
Solubility	Soluble in organic solvents (DMSO, DMF)	Stock solutions must be prepared in anhydrous organic solvents before introduction to aqueous buffers for conjugation.[9]
Photostability	Good	Offers resistance to photobleaching during repeated imaging sessions.[11]

Experimental Design & Workflow Overview

A successful in vivo imaging experiment using **IR-895** involves a multi-step workflow, from probe creation to final data analysis. Each step requires careful planning and execution to ensure the integrity of the results.



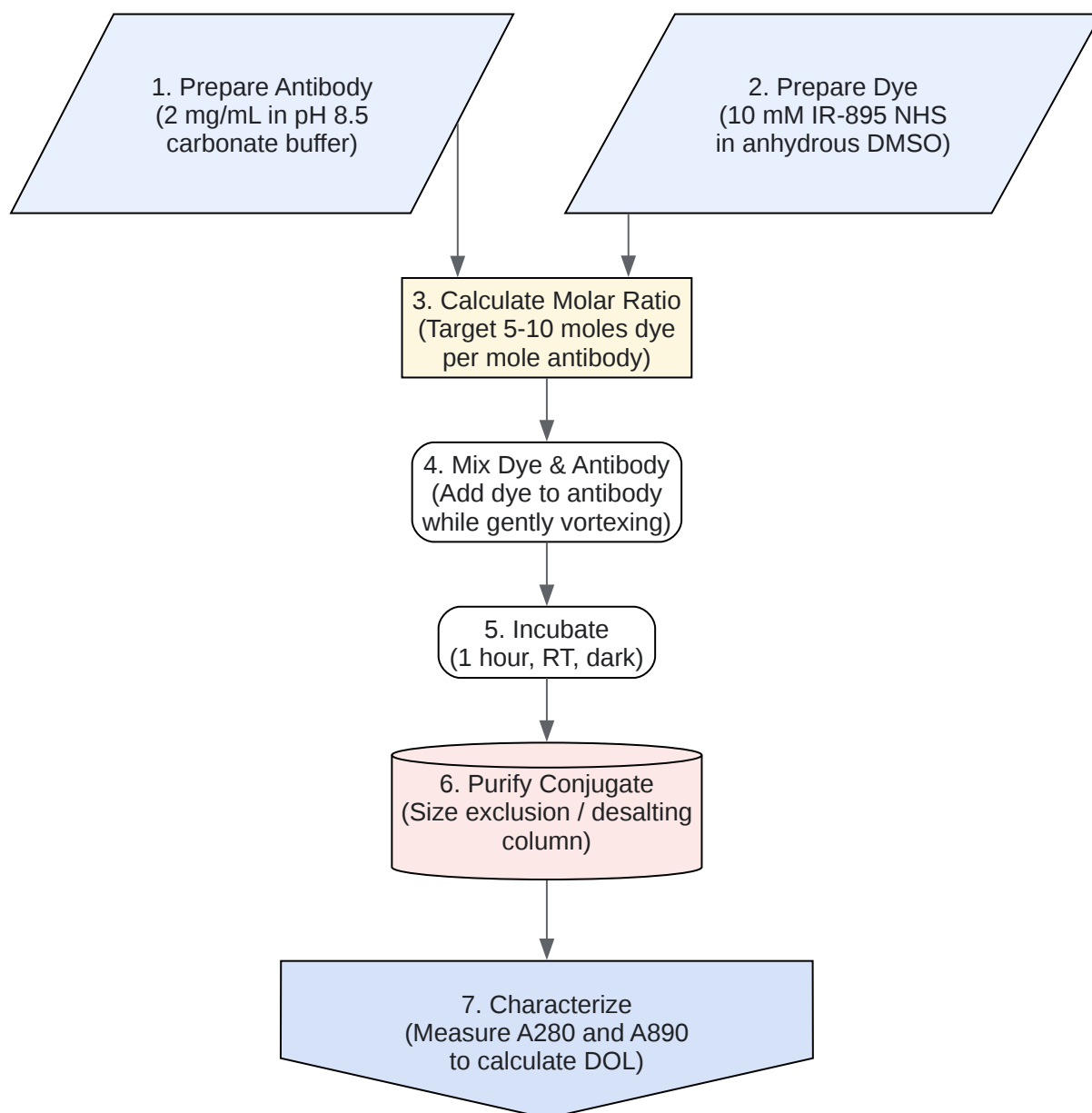
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Caption: High-level workflow for **IR-895** in vivo imaging.

Core Protocol 1: Conjugation of IR-895 NHS Ester to a Monoclonal Antibody

This protocol details the random conjugation of an amine-reactive **IR-895** N-hydroxysuccinimide (NHS) ester to primary amines on an antibody.

Causality Behind the Method: The NHS ester selectively reacts with non-protonated primary amine groups, primarily the ϵ -amino groups of lysine residues, to form a stable amide bond.^[9] Performing the reaction at a slightly basic pH (8.0-8.5) is crucial, as it deprotonates the lysine amines, making them nucleophilic and reactive while ensuring the NHS ester remains active long enough for efficient conjugation.^{[10][12]} Buffers containing primary amines (like Tris or glycine) must be avoided in the reaction step as they will compete with the antibody for the dye.^[9]



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Caption: Workflow for **IR-895** NHS ester antibody conjugation.

Step-by-Step Methodology:

- Antibody Preparation:
 - Start with an antibody solution that is free of amine-containing stabilizers like BSA or glycine. If present, purify the antibody first using Protein A/G affinity chromatography or an appropriate antibody cleanup kit.[\[10\]](#)
 - Exchange the antibody into a carbonate-bicarbonate buffer (100 mM, pH 8.0-8.5) or sodium borate buffer (50 mM, pH 8.5).[\[9\]](#)
 - Adjust the antibody concentration to a minimum of 2.0 mg/mL.[\[9\]](#)
- **IR-895** NHS Ester Stock Solution Preparation:
 - Allow the vial of **IR-895** NHS ester to equilibrate to room temperature for at least 20 minutes before opening to prevent moisture condensation, which can hydrolyze the reactive ester.[\[10\]](#)
 - Prepare a 10 mM stock solution by dissolving the dye in high-quality, anhydrous dimethyl sulfoxide (DMSO).[\[9\]](#) Vortex briefly to ensure it is fully dissolved. This stock solution should be used immediately.
- Conjugation Reaction:
 - Determine the volume of dye stock solution to add. A typical starting point is a 10:1 molar ratio of dye to antibody. This should be optimized for each specific antibody to achieve the desired Degree of Labeling (DOL).
 - While gently stirring or vortexing the antibody solution, add the calculated volume of **IR-895** stock solution.
 - Incubate the reaction for 60 minutes at room temperature, protected from light.[\[9\]](#)
- Purification of the Conjugate:
 - Remove unreacted, hydrolyzed dye by passing the reaction mixture over a size-exclusion chromatography column, such as a PD-10 or a Zeba™ Spin desalting column, with a

molecular weight cutoff appropriate for your antibody (e.g., 40K for IgG).[10] Equilibrate the column with sterile PBS, pH 7.4, before loading the sample.

- Collect the purified, blue-colored antibody-dye conjugate.
- Characterization (Degree of Labeling):
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and ~890 nm (for **IR-895**) using a spectrophotometer.
 - Calculate the protein concentration and the DOL using the Beer-Lambert law, correcting for the dye's contribution to absorbance at 280 nm. An optimal DOL for in vivo imaging is typically between 2 and 4. Higher ratios can sometimes lead to aggregation or altered pharmacokinetics.[13]

Core Protocol 2: In Vivo Imaging in a Subcutaneous Tumor Mouse Model

This protocol outlines the procedure for imaging the biodistribution and tumor-targeting of an **IR-895**-labeled antibody in a xenograft mouse model.

Causality Behind the Method: Intravenous (tail vein) injection is the standard administration route for systemic delivery of antibody-based probes, allowing them to circulate and accumulate at the target site via passive (Enhanced Permeability and Retention effect) and/or active (antigen-binding) mechanisms.[14] Imaging at multiple time points is critical to understand the probe's pharmacokinetics.[15] Initial time points (1-6 hours) often show high vascular signal, while later time points (24-72 hours) reveal specific tumor accumulation and clearance from non-target organs, providing the optimal window for high tumor-to-background ratios.[8][16] Anesthetizing the animal is necessary to prevent motion artifacts during image acquisition.[11]

Step-by-Step Methodology:

- Animal Preparation:
 - Use mice bearing subcutaneously implanted tumors of an appropriate size (e.g., 100-200 mm³).

- Anesthetize the mouse using isoflurane (2-3% for induction, 1.5% for maintenance) and confirm the depth of anesthesia by pedal reflex.
- Place the anesthetized animal on the imaging platform of a NIR-II compatible imaging system. Maintain body temperature using a heating pad.
- Probe Administration:
 - Administer the **IR-895**-antibody conjugate via tail vein injection. A typical dose is 1-2 nmol of the conjugate in 100 μ L of sterile PBS.
 - The exact dose should be optimized based on the probe's brightness and the sensitivity of the imaging system.
- In Vivo Imaging:
 - Acquire a pre-injection (baseline) image.
 - Acquire whole-body fluorescence images at various time points post-injection (e.g., 1h, 3h, 6h, 24h, 48h, 72h).[\[8\]](#)
 - Use appropriate optical filters for **IR-895** (e.g., 850-900 nm bandpass excitation filter and a 1000 nm or 1100 nm longpass emission filter).[\[11\]](#)[\[17\]](#)
 - Maintain consistent imaging parameters (exposure time, laser power, focal plane) across all animals and time points for quantitative comparison.
- Ex Vivo Biodistribution Analysis (Terminal Step):
 - At the final time point, humanely euthanize the mouse.
 - Immediately dissect the tumor and major organs (liver, kidneys, spleen, lungs, heart, muscle, etc.).[\[16\]](#)
 - Arrange the organs in the imaging system and acquire a final fluorescence image.[\[18\]](#)
 - This step confirms the in vivo findings and provides more accurate organ-specific signal quantification.

- Data Analysis:
 - Using the imaging software, draw Regions of Interest (ROIs) around the tumor and a non-target tissue (e.g., contralateral muscle) on both in vivo and ex vivo images.
 - Calculate the average fluorescence intensity for each ROI.
 - Determine the Tumor-to-Background Ratio (TBR) by dividing the mean tumor signal by the mean background signal.[8]
 - For ex vivo analysis, results can be further quantified as a percentage of injected dose per gram of tissue (%ID/g) if a calibration standard is used.

Troubleshooting & Expert Considerations

- High Liver Signal: The choice of dye and conjugation chemistry can significantly impact biodistribution.[13][19] Some cyanine dyes exhibit high non-specific uptake in the liver. If this is an issue, consider alternative dye scaffolds or site-specific conjugation methods to create a more homogenous and potentially less "sticky" probe.[19]
- Low Tumor Signal: This could be due to a low DOL, poor antigen accessibility, or rapid clearance of the probe. Verify the integrity and binding affinity of your conjugate in vitro before proceeding to in vivo studies.
- No Signal: Confirm the functionality of your imaging system's laser and detector in the >1000 nm range. Ensure the correct filters are in place. Verify that the **IR-895** conjugate was successfully prepared and injected.

References

- Photoacoustic imaging in the second near-infrared window: a review - PMC - NIH.
- Improving Imaging Techniques in the NIR-II Window. Advanced Science News.
- Navigating the Depths: A Technical Guide to the Advantages of NIR-II over NIR-I Imaging. Benchchem.
- The summary of advantages and disadvantages of NIR-II fluorescence microscopies.
- Recent Advances of Optical Imaging in the Second Near-Infrared Window.
- Conjugation Protocol for Amine-Reactive Dyes. Tocris Bioscience.
- This protocol outlines antibody conjug

- Protocol for Conjugating NHS-Ester Modifications to Amino-Labeled Oligonucleotides. Sigma-Aldrich.
- Near-infrared Molecular Probes for In Vivo Imaging - PMC - NIH.
- The role of the near-infrared fluorescent dye on the pharmacokinetic behavior of fluorescent nanobody-based tracers for intra-operative cancer imaging. Vrije Universiteit Brussel.
- Release and pharmacokinetics of near-infrared labeled albumin from monodisperse poly(d,l-lactic-co-hydroxymethyl glycolic acid) microspheres after subcapsular renal injection. PubMed.
- Biodistribution Analyses of a Near-Infrared, Fluorescently Labeled, Bispecific Monoclonal Antibody Using Optical Imaging - PMC - NIH.
- General Protocol of Dye NHS Antibody Labeling Kit. BroadPharm.
- Effect of Dye and Conjugation Chemistry on the Biodistribution Profile of Near-Infrared-Labeled Nanobodies as Tracers for Image-Guided Surgery. PubMed.
- Assess Therapeutic Delivery with Near-Infrared Fluorescence. LI-COR Biosciences.
- Antibody Conjugation Protocols: A Complete Step-by-Step Guide. BOC Sciences.
- Near-infrared-II molecular dyes for cancer imaging and surgery - PMC - PubMed Central.
- Pharmacokinetics and biodistribution of near-infrared fluorescence polymeric nanoparticles - PMC - PubMed Central.
- Near-Infrared-II Molecular Dyes for Cancer Imaging and Surgery.
- Tumor Targeted Fluorescent Dyes for FGS with Dr. Philip S. Low. YouTube.
- Imaging Cancer with Near-Infrared Dyes. ChemistryViews.
- A Comparative Study on the Effect of Near-Infrared Fluorescent Dyes on the Pharmacokinetic Behavior of Nanobody-Based Tracers for in vivo Imaging. PubMed Central.
- NIR-I Dye-Based Probe: A New Window for Bimodal Tumor Theranostics. Frontiers.
- Assessment of near-infrared fluorophores to study the biodistribution and tumor targeting of an IL13 receptor $\alpha 2$ antibody by fluorescence molecular tomography - PMC - NIH.
- In Vivo Imaging. Biotium.
- The pharmacokinetics of IR-808-IP(n) dyes as well as the synthesis and...
- Ex Vivo Imaging Protocol. LI-COR Biosciences.
- 5 steps to live-cell imaging. Thermo Fisher Scientific.
- In Vivo Fluorescence Imaging: Methods and Protocols.
- NIR Dyes for Bioimaging Applications - PMC - PubMed Central.
- The IR spectra of the as-synthesized dyes.
- Near-Infrared iFluor® Dyes for in vivo Imaging.
- (PDF) Spectroscopic and Photo-Physical Properties of Near-IR Laser Dye in Novel Benign Green Solvents.
- Natural dyes and their ft-ir spectroscopy studies. SciSpace.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Photoacoustic imaging in the second near-infrared window: a review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. Near-infrared-II molecular dyes for cancer imaging and surgery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. researchgate.net [researchgate.net]
- 6. Improving Imaging Techniques in the NIR-II Window [Video] - Advanced Science News [[advancedsciencenews.com](https://www.advancedsciencenews.com)]
- 7. researchgate.net [researchgate.net]
- 8. researchportal.vub.be [researchportal.vub.be]
- 9. resources.tocris.com [resources.tocris.com]
- 10. furthlab.xyz [furthlab.xyz]
- 11. Near-infrared Molecular Probes for In Vivo Imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 12. broadpharm.com [broadpharm.com]
- 13. A Comparative Study on the Effect of Near-Infrared Fluorescent Dyes on the Pharmacokinetic Behavior of Nanobody-Based Tracers for in vivo Imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 14. Pharmacokinetics and biodistribution of near-infrared fluorescence polymeric nanoparticles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 15. Release and pharmacokinetics of near-infrared labeled albumin from monodisperse poly(D,L-lactic-co-hydroxymethyl glycolic acid) microspheres after subcapsular renal injection - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 16. Biodistribution Analyses of a Near-Infrared, Fluorescently Labeled, Bispecific Monoclonal Antibody Using Optical Imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]

- [17. researchgate.net \[researchgate.net\]](#)
- [18. licorbio.com \[licorbio.com\]](#)
- [19. Effect of Dye and Conjugation Chemistry on the Biodistribution Profile of Near-Infrared-Labeled Nanobodies as Tracers for Image-Guided Surgery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes & Protocols: IR-895 Dye for In Vivo Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1602281/docs#application-notes-protocols-ir-895-dye-for-in-vivo-imaging\]](https://www.benchchem.com/product/b1602281/docs#application-notes-protocols-ir-895-dye-for-in-vivo-imaging)

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